

# Cloransulam-methyl soil metabolism pathways metabolites

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## Compound Focus: Cloransulam-Methyl

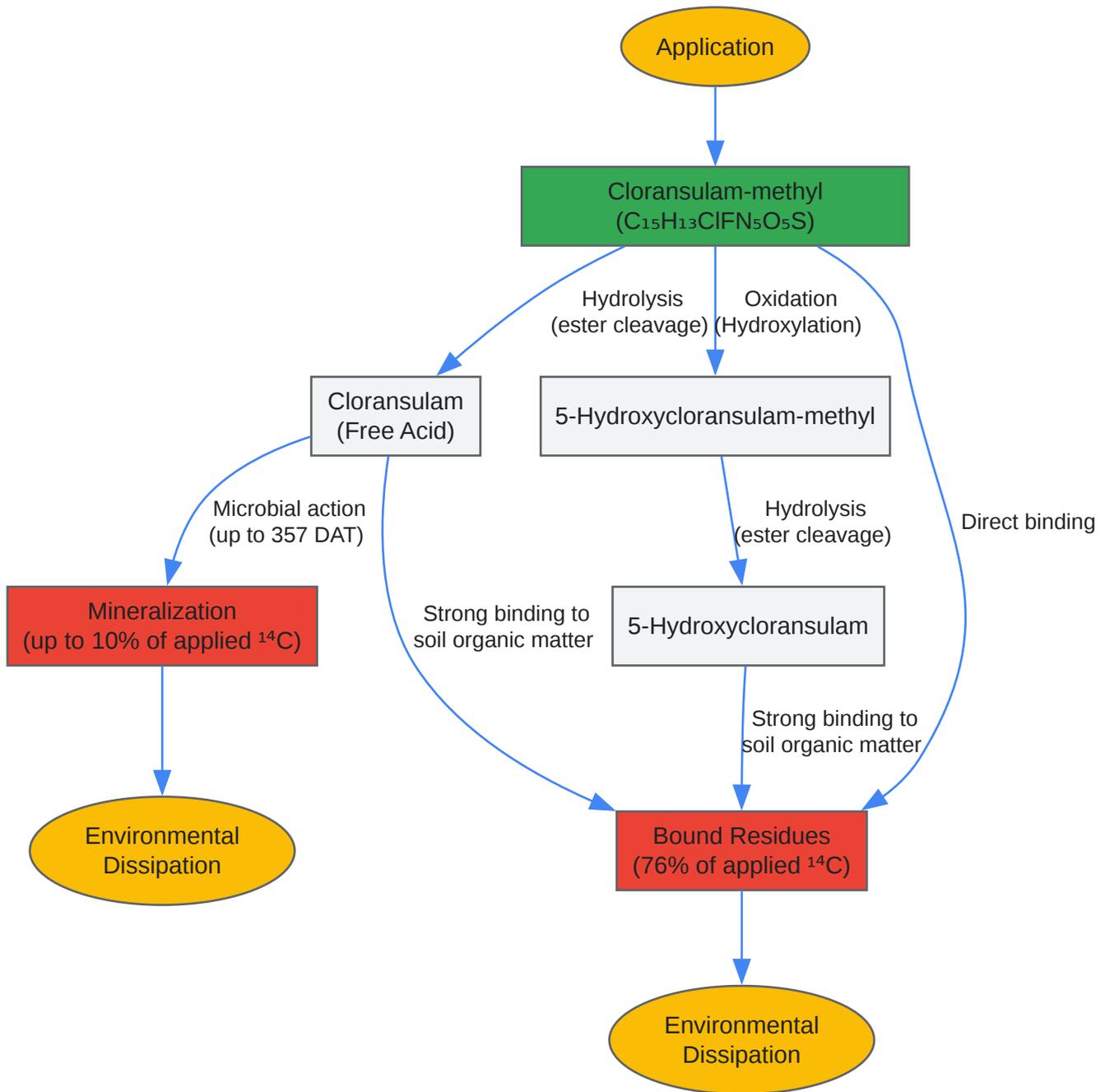
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## Aerobic Soil Metabolism Pathway

The following diagram illustrates the primary metabolic pathway of **cloransulam-methyl** in aerobic soils, based on laboratory studies:



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Primary metabolic pathway of **cloransulam-methyl** in aerobic soil.

## Metabolite Profile and Degradation Kinetics

The table below summarizes the key characteristics of the identified metabolites and the parent compound's degradation kinetics from soil metabolism studies:

Compound	Maximum Concentration Reached	Relative Phytotoxicity	Notes / Formation Process
Cloransulam-methyl (Parent)	N/A	High (herbicidal)	Applied compound [1]
Cloransulam (Free Acid)	25 ng g <sup>-1</sup>	Significantly less	Formed via <b>hydrolysis</b> (ester cleavage) [1]
5-Hydroxycloransulam-methyl	9 ng g <sup>-1</sup>	Significantly less	Formed via <b>oxidation</b> (hydroxylation) [1]
5-Hydroxycloransulam	8 ng g <sup>-1</sup>	Significantly less	Formed via subsequent hydrolysis of 5-hydroxycloransulam-methyl [1]
Bound Residues	76% of applied <sup>14</sup> C	Not specified	Majority fate; residue strongly bound to soil organic matter [1]
Mineralization (CO <sub>2</sub> )	≤10% of applied <sup>14</sup> C	None	Complete degradation by microorganisms [1]

The formation of bound residue was the dominant fate, accounting for **76% of the applied material** in one soil after 357 days [1]. The degradation rate is temperature-dependent, decreasing about **10-fold at 5°C** compared to 25°C [1].

## Key Experimental Protocols

The foundational data on metabolism pathways comes from controlled laboratory studies. Here is a summary of the core methodology used:

Protocol Aspect	Detailed Description
Soil Incubation	Soils (e.g., Cecil loamy sand, Hanford loam) were fortified with <b>66 ng g<sup>-1</sup></b> of cloransulam-methyl, using <sup>14</sup> C-labeled material (labeled on either the pyrimidine or phenyl ring) [1].
Study Conditions	Incubations were conducted in the dark at <b>25°C</b> and a moisture potential of <b>-100 kPa</b> under a positive oxygen pressure to maintain <b>aerobic conditions</b> [1].
Sample Analysis	Soil extracts were analyzed to identify metabolites. The pool of bound residues was characterized using <b>sequential extraction</b> with acetone/1M HCl, citrate-dithionate, and 1M NaOH [1].
Kinetic Modeling	Dissipation data were fit to a <b>nonlinear two-compartment model</b> , which effectively described the biphasic (fast then slow) degradation pattern [1].

## Environmental Fate and Practical Implications

The described metabolism directly influences the herbicide's behavior in the field:

- **Low Environmental Persistence:** Field studies show **cloransulam-methyl** dissipates rapidly, with half-lives between **0.44 to 5.53 days** in soybean fields, leading to negligible residues in soil and crops at harvest [2].
- **Reduced Leaching Potential:** While the parent compound and its acid metabolite are classified as mobile, the rapid dissipation and strong formation of bound residues diminish the potential for groundwater contamination [3].
- **Influence on Soil Microbiome:** Recent research indicates that **cloransulam-methyl** can cause transient shifts in the soil microbial community, increasing the abundance of some pesticide-degrading bacteria and potentially interfering with the soil nitrogen cycle [4] [5].

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